

# Aviglycine Hydrochloride: A Technical Guide to the Inhibition of Ethylene Biosynthesis

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## Compound of Interest

Compound Name: *Aviglycine hydrochloride*

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## Abstract

**Aviglycine hydrochloride** (AVG), a competitive inhibitor of 1-aminocyclopropane-1-carboxylic acid (ACC) synthase, is a potent tool in the study and manipulation of ethylene biosynthesis in plants. This technical guide provides an in-depth overview of the core principles of **Aviglycine hydrochloride**'s mechanism of action, its application in research, and detailed experimental protocols. Quantitative data from key studies are summarized, and signaling pathways and experimental workflows are visually represented to facilitate a comprehensive understanding of this critical ethylene inhibitor.

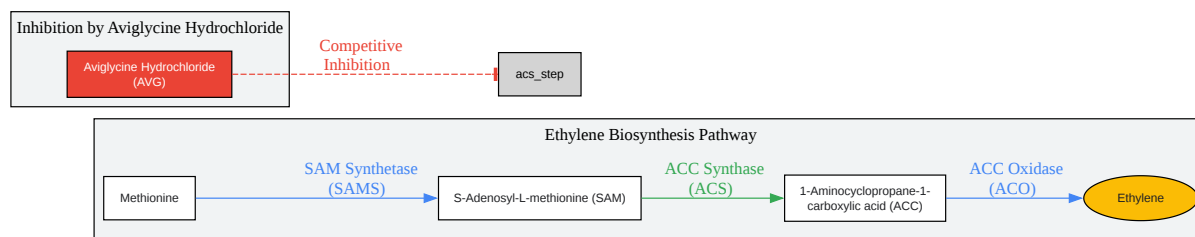
## Introduction

Ethylene, a gaseous plant hormone, plays a pivotal role in a wide array of physiological processes, including fruit ripening, senescence, abscission, and responses to biotic and abiotic stress.[1][2] The ability to modulate ethylene production is therefore of significant interest in both basic plant biology research and agricultural applications. **Aviglycine hydrochloride**, also known as aminoethoxyvinylglycine hydrochloride, is a synthetic compound that serves as a powerful and specific inhibitor of ethylene biosynthesis.[3][4] It acts by competitively inhibiting ACC synthase, the enzyme responsible for the rate-limiting step in the ethylene production pathway.[5][6] This guide delves into the technical details of **Aviglycine hydrochloride**, providing researchers and drug development professionals with a thorough resource for its use.

## Mechanism of Action

The biosynthesis of ethylene in higher plants follows a well-established pathway, often referred to as the Yang Cycle.[2] The process begins with the amino acid methionine, which is converted to S-adenosyl-L-methionine (SAM) by SAM synthetase.[7][8] The key regulatory step is the conversion of SAM to 1-aminocyclopropane-1-carboxylic acid (ACC) and 5'-methylthioadenosine (MTA), a reaction catalyzed by the enzyme ACC synthase (ACS).[5][8] ACC is then oxidized by ACC oxidase (ACO) to produce ethylene, carbon dioxide, and hydrogen cyanide.[9]

**Aviglycine hydrochloride** exerts its inhibitory effect by acting as a competitive inhibitor of ACC synthase.[5][10] Its structure mimics that of the natural substrate, SAM, allowing it to bind to the active site of the enzyme.[5] This binding, however, forms a stable, covalent ketimine complex with the pyridoxal phosphate (PLP) cofactor required for ACS activity, thereby inactivating the enzyme and blocking the production of ACC.[11][12] This leads to a significant reduction in downstream ethylene synthesis.[10]



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Caption: Mechanism of **Aviglycine Hydrochloride** Inhibition.

## Quantitative Data on Efficacy

The efficacy of **Aviglycine hydrochloride** has been quantified in numerous studies across various plant species. The following tables summarize key findings on its effects on flowering and fruit quality parameters.

## Table 1: Effect of Aviglycine Hydrochloride on Natural Flowering of Pineapple

Pineapple Cultivar	AVG Concentration (mg L <sup>-1</sup> )	Application Schedule	Control Flowering (%)	Treated Flowering (%)	Reference
'Tainon 18'	500	Double application	95.0	51.3	<a href="#">[9]</a>
'Tainon 18'	250	Triple application (20-day intervals)	95.8	64.6	<a href="#">[9]</a>
'Tainon 18'	375	Triple application (20-day intervals)	95.8	64.6	<a href="#">[9]</a>
'Tainon 18'	500	Triple application (20-day intervals)	95.8	50.0	<a href="#">[9]</a>
'Tainon 17'	500	4 applications (15-day intervals)	>80	<40	<a href="#">[10]</a>
'Tainon 17'	500	5 applications (10-day intervals)	>80	<40	<a href="#">[10]</a>
'Pérola'	400	Multiple applications	-	Significant reduction	<a href="#">[13]</a>
'Vitória'	400	Multiple applications	-	Significant reduction	<a href="#">[13]</a>

**Table 2: Effect of Aviglycine Hydrochloride on Apple Fruit Quality Parameters**

Apple Cultivar	AVG Treatment	Parameter	Control	Treated	Reference
'Gala'	125 g/L (4 weeks before harvest)	Firmness (N) at harvest	8.26	8.69	<a href="#">[4]</a>
'Gala'	125 g/L (4 weeks before harvest)	Firmness (N) after 90 days storage	6.80	6.84	<a href="#">[4]</a>
'Gala'	125 g/L (4 weeks before harvest)	Soluble Solids (°Brix) at harvest	14.35	14.25	<a href="#">[4]</a>
'Gala'	125 g/L (4 weeks before harvest)	Titratable Acidity (%) at harvest	0.32	0.28	<a href="#">[4]</a>
'Red Delicious'	132 mg·L <sup>-1</sup> (3 weeks before harvest)	Fruit Drop (%)	Higher	Significantly Lower	<a href="#">[14]</a>
'Red Delicious'	264 mg·L <sup>-1</sup> (3 weeks before harvest)	Fruit Drop (%)	Higher	Significantly Lower	<a href="#">[14]</a>
'Red Delicious'	132 mg·L <sup>-1</sup> (3 weeks before harvest)	Internal Ethylene Concentration	Higher	Significantly Lower	<a href="#">[14]</a>
'Red Delicious'	264 mg·L <sup>-1</sup> (3 weeks before harvest)	Internal Ethylene Concentration	Higher	Significantly Lower	<a href="#">[14]</a>

**Table 3: Effect of Aviglycine Hydrochloride on Plum Fruit Mechanical Properties**

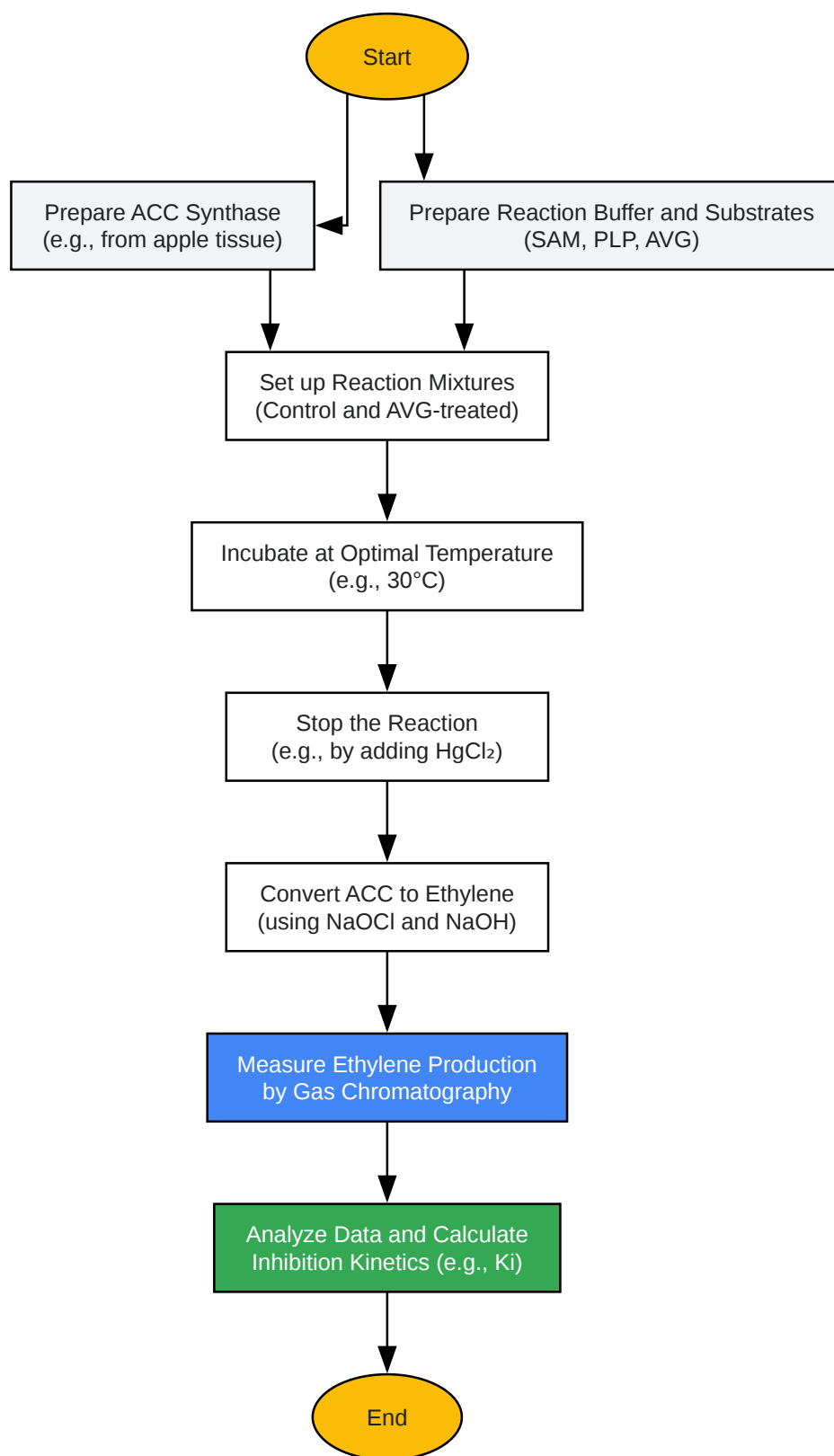
Plum Cultivar	AVG Concentration (mg/L)	Harvest Time	Rupture Force (N)	Reference
'President'	0	August 28	Lower	<a href="#">[15]</a>
'President'	100	August 28	Higher	<a href="#">[15]</a>
'President'	200	August 28	Highest	<a href="#">[15]</a>
'President'	0	September 4	Lower	<a href="#">[15]</a>
'President'	100	September 4	Higher	<a href="#">[15]</a>
'President'	200	September 4	Highest	<a href="#">[15]</a>
'President'	0	September 11	Lower	<a href="#">[15]</a>
'President'	100	September 11	Higher	<a href="#">[15]</a>
'President'	200	September 11	Highest	<a href="#">[15]</a>

## Experimental Protocols

This section provides detailed methodologies for key experiments involving **Aviglycine hydrochloride**.

### ACC Synthase Inhibition Assay

This protocol outlines a method to determine the inhibitory effect of **Aviglycine hydrochloride** on ACC synthase activity.



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Caption: Workflow for an ACC Synthase Inhibition Assay.

#### Methodology:

- **Enzyme Extraction:** Homogenize plant tissue (e.g., ripe apple fruit) in an extraction buffer (e.g., 100 mM EPPS, pH 8.5, 10  $\mu$ M PLP, 2 mM DTT). Centrifuge the homogenate and use the supernatant containing crude ACC synthase.
- **Reaction Mixture:** Prepare reaction mixtures containing the enzyme extract, 50  $\mu$ M PLP, and varying concentrations of **Aviglycine hydrochloride** in a suitable buffer (e.g., 100 mM EPPS, pH 8.5).
- **Initiate Reaction:** Start the reaction by adding the substrate, S-adenosylmethionine (SAM), to a final concentration of 200  $\mu$ M.
- **Incubation:** Incubate the reaction mixtures at 30°C for a defined period (e.g., 1 hour).
- **ACC Quantification:** Stop the reaction and quantify the amount of ACC produced. This can be done by converting ACC to ethylene using a chemical assay and measuring the ethylene produced by gas chromatography.[\[11\]](#)[\[16\]](#)
- **Data Analysis:** Determine the rate of ACC formation in the presence and absence of **Aviglycine hydrochloride** to calculate the percentage of inhibition and kinetic parameters such as the inhibition constant ( $K_i$ ).[\[11\]](#)

## Measurement of Ethylene Production in Plant Tissues

This protocol describes the measurement of ethylene evolution from plant tissues treated with **Aviglycine hydrochloride**.

#### Methodology:

- **Sample Preparation:** Place a known weight of plant material (e.g., fruit, leaves) into an airtight container of a known volume.
- **Incubation:** Seal the container and incubate at a constant temperature (e.g., 25°C) for a specific duration (e.g., 1-4 hours).
- **Gas Sampling:** Using a gas-tight syringe, withdraw a sample of the headspace gas from the container.



- Gas Chromatography (GC) Analysis: Inject the gas sample into a gas chromatograph equipped with a flame ionization detector (FID) and a suitable column (e.g., alumina) to separate and quantify ethylene.[\[12\]](#)[\[17\]](#)
- Calculation: Calculate the rate of ethylene production, typically expressed as nanoliters or microliters of ethylene per gram of tissue per hour ( $\text{nL g}^{-1} \text{h}^{-1}$  or  $\mu\text{L kg}^{-1} \text{h}^{-1}$ ).[\[17\]](#)

## Fruit Firmness Measurement

This protocol details the procedure for assessing fruit firmness, a key indicator of ripening.

Methodology:

- Sample Selection: Select uniform, blemish-free fruits for analysis.
- Penetrometer Measurement: Use a penetrometer or a texture analyzer equipped with a specific probe (e.g., an 11-mm diameter probe for apples).[\[18\]](#)
- Procedure: Remove a small section of the skin from two opposite sides of the fruit's equator.
- Data Acquisition: Force the probe into the flesh at a constant speed and record the maximum force (in Newtons or pounds-force) required for penetration.[\[18\]](#)
- Replication: Perform measurements on a sufficient number of fruits per treatment to ensure statistical significance.

## Determination of ACC and MACC in Plant Tissues

This protocol outlines the extraction and quantification of ACC and its malonylated conjugate, MACC.

Methodology:

- Extraction: Homogenize frozen, powdered plant tissue in a suitable solvent (e.g., 80% ethanol).
- Purification: Centrifuge the homogenate and purify the supernatant using solid-phase extraction (SPE) or other chromatographic techniques to separate ACC and MACC from

interfering compounds.

- Quantification: Analyze the purified extracts using high-performance liquid chromatography (HPLC) coupled with mass spectrometry (MS) or by derivatization followed by GC-MS for sensitive and specific quantification.[2][8]

## Applications in Research and Development

**Aviglycine hydrochloride** is an invaluable tool for:

- Studying the role of ethylene: By specifically inhibiting ethylene biosynthesis, researchers can investigate the physiological and developmental processes that are dependent on this hormone.
- Agricultural applications: Commercially formulated as ReTain®, AVG is used to manage fruit ripening, reduce pre-harvest fruit drop, and control flowering in various crops, thereby improving crop quality and yield.[10][19]
- Drug development: Understanding the mechanism of enzyme inhibition by AVG can inform the design and development of other small molecule inhibitors for various enzymatic targets.

## Conclusion

**Aviglycine hydrochloride** is a well-characterized and highly effective inhibitor of ethylene biosynthesis. Its specific action on ACC synthase provides a powerful means to dissect the roles of ethylene in plant biology and to manipulate plant growth and development for agricultural benefit. The data and protocols presented in this guide offer a comprehensive resource for researchers and professionals working in this field.

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